

Technical Overview of CAS 376623-69-7: An Uncharacterized Isoxazole Derivative

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Compound of Interest

Compound Name: Ethyl 5-(4-methoxyphenyl)isoxazole-3-carboxylate

Cat. No.: B1361754

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Disclaimer: This document serves as a summary of publicly available information regarding the chemical compound with CAS number 376623-69-7. A comprehensive search of scientific literature and patent databases has revealed no specific research data, experimental protocols, or biological activity associated with this molecule. Therefore, the in-depth technical guide requested cannot be fully provided. This report instead offers a general overview of the chemical class to which this compound belongs and outlines the necessary steps for its future characterization.

Introduction

The compound identified by CAS number 376623-69-7 is Ethyl 3-(4-methoxyphenyl)isoxazole-5-carboxylate.^{[1][2][3]} It belongs to the isoxazole class of heterocyclic compounds, which are known to be of significant interest in the fields of medicinal chemistry and drug discovery. While this specific molecule is commercially available for research purposes, it remains an uncharacterized entity in the scientific literature. This guide will summarize its known chemical properties and provide a general context for its potential research applications based on the activities of related isoxazole derivatives.

Chemical and Physical Properties

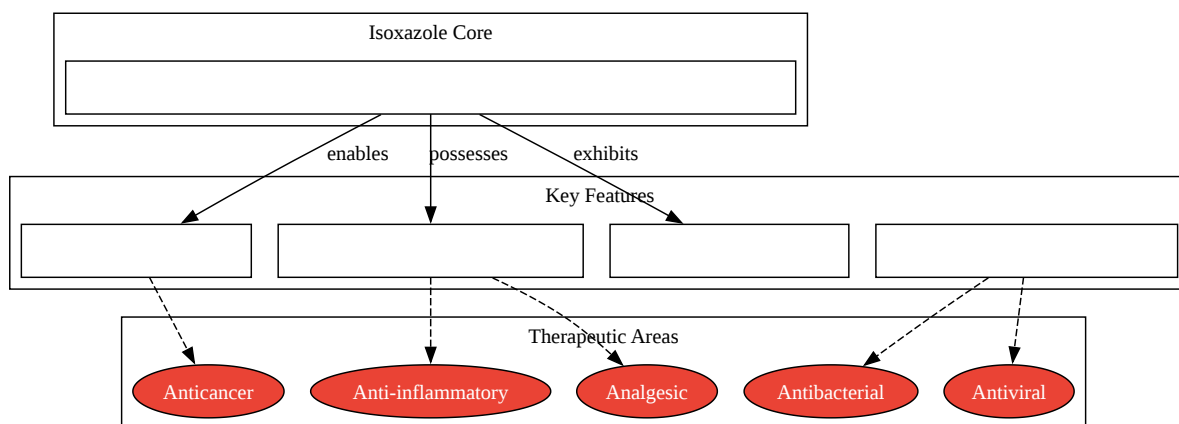
A summary of the basic chemical and physical properties of Ethyl 3-(4-methoxyphenyl)isoxazole-5-carboxylate is presented in Table 1. This information is derived

from chemical supplier databases and computational predictions.

| Property | Value | Reference |
|------------------|---|-----------|
| CAS Number | 376623-69-7 | [1][2][3] |
| IUPAC Name | ethyl 3-(4-methoxyphenyl)-1,2-oxazole-5-carboxylate | [1] |
| Chemical Formula | C13H13NO4 | [1] |
| Molecular Weight | 247.25 g/mol | [2] |
| Appearance | Solid (predicted) | |
| Purity | Typically offered at >95% by commercial suppliers | [4] |

The Isoxazole Scaffold in Drug Discovery

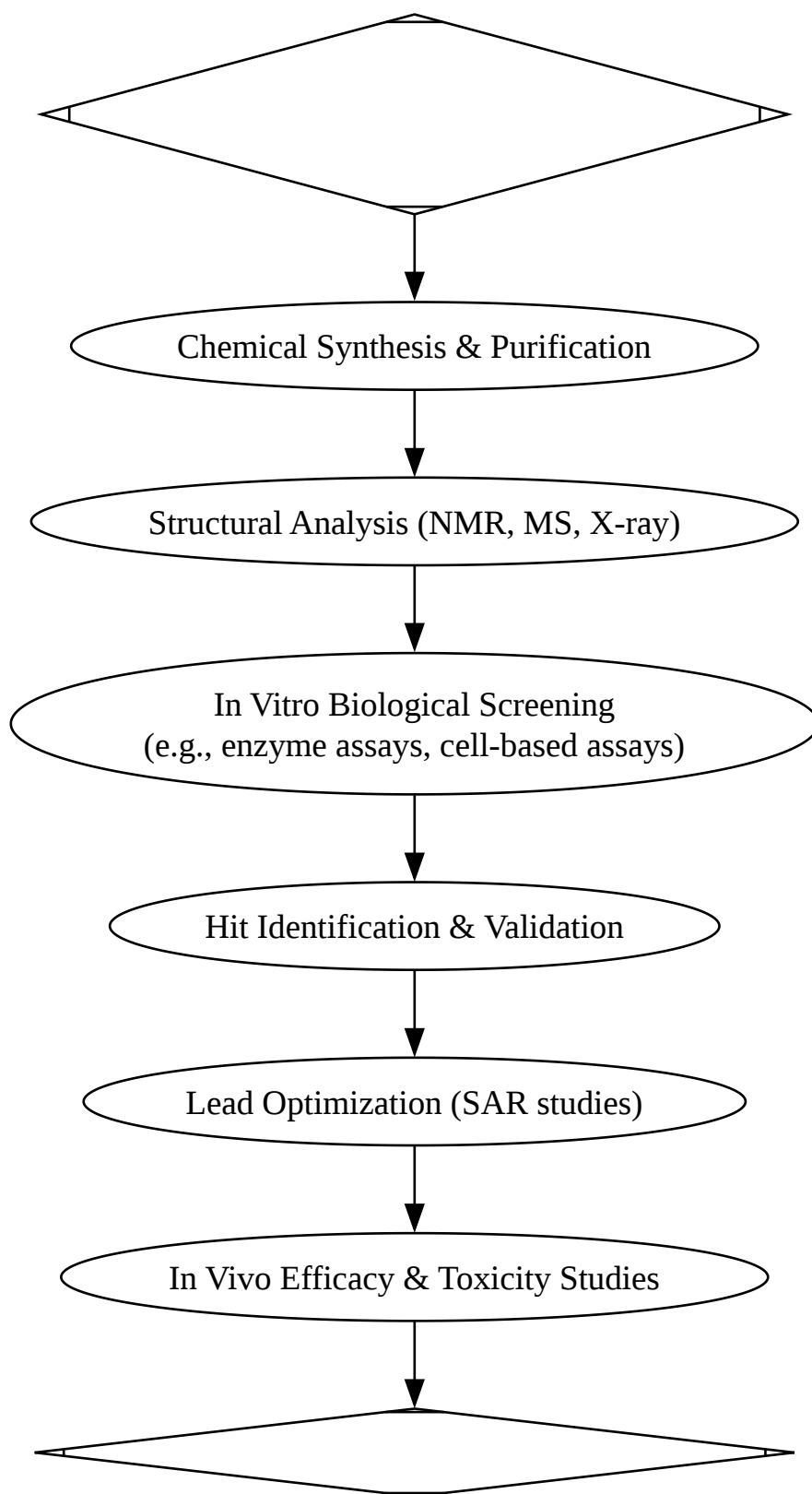
The isoxazole ring is a five-membered heterocycle containing one nitrogen and one oxygen atom in adjacent positions. This structural motif is considered a "privileged scaffold" in medicinal chemistry due to its presence in numerous biologically active compounds and its ability to serve as a versatile pharmacophore.



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Potential Research Directions for CAS 376623-69-7

Given the lack of specific data for Ethyl 3-(4-methoxyphenyl)isoxazole-5-carboxylate, its potential biological activities can only be inferred from related structures. The presence of the 4-methoxyphenyl group is common in many biologically active molecules. Future research to characterize this compound would likely involve the following workflow:



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Hypothetical Experimental Protocols

Without published research, any experimental protocol would be speculative. However, a general approach to begin assessing the biological activity of this compound would involve:

a) General Cell Viability Assay:

- Objective: To determine the cytotoxic potential of the compound against a panel of human cancer cell lines.
- Method: A standard MTT or resazurin-based assay would be employed. Cells would be seeded in 96-well plates and treated with a concentration range of the test compound for 48-72 hours. Cell viability would be measured spectrophotometrically.

b) Anti-inflammatory Activity Screening:

- Objective: To assess the compound's ability to modulate inflammatory responses.
- Method: A common in vitro model uses lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells. The production of nitric oxide (NO) in the culture supernatant would be quantified using the Griess reagent, and the expression of pro-inflammatory cytokines (e.g., TNF- α , IL-6) could be measured by ELISA or RT-qPCR.

Conclusion

Ethyl 3-(4-methoxyphenyl)isoxazole-5-carboxylate (CAS 376623-69-7) is a commercially available but scientifically uncharacterized chemical compound. While its isoxazole core suggests potential for biological activity, a comprehensive research effort is required to elucidate its synthesis, mechanism of action, and therapeutic potential. The information provided in this guide is intended to offer a starting point for researchers and drug development professionals interested in exploring the properties of this molecule. Further investigation is necessary to unlock any potential it may hold in the field of medicinal chemistry.

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